

Trifluoperazine-Induced Apoptosis in Neuronal Cells: A Technical Guide

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Compound of Interest

Compound Name: Trifluoperazine

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This technical guide provides an in-depth examination of the molecular mechanisms underlying **trifluoperazine** (TFP)-induced apoptosis in neuronal cells. TFP, a classical antipsychotic medication, has demonstrated a dual role, exhibiting both neuroprotective and neurotoxic effects contingent on concentration and cellular context. At higher concentrations, TFP is a potent inducer of apoptosis in neuronal cells through a complex interplay of signaling cascades. This document outlines the core pathways, presents quantitative data from key studies, details relevant experimental methodologies, and provides visual representations of the signaling networks.

Core Signaling Pathways of Trifluoperazine-Induced Neuronal Apoptosis

Trifluoperazine orchestrates neuronal apoptosis primarily through the intrinsic, or mitochondrial, pathway. The key molecular events are initiated by cellular stress and converge

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